

Technical Profile: 2-Isopropoxybutanoic Acid Hydrazide

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Compound of Interest

Compound Name: 2-Isopropoxybutanohydrazide

CAS No.: 1049749-98-5; 915921-95-8

Cat. No.: B2640858

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Chemical Identity & Nomenclature

2-isopropoxybutanoic acid hydrazide is an alpha-alkoxy functionalized acid hydrazide. It is structurally characterized by a four-carbon butyric acid backbone, an isopropoxy ether linkage at the alpha position (C2), and a terminal hydrazide group.

Synonyms & Identifiers

In the absence of a widely published commodity CAS number for this specific derivative, researchers must rely on systematic nomenclature for database queries and patent filings.

Nomenclature Standard	Synonym / Name
IUPAC (Systematic)	2-(propan-2-yloxy)butanehydrazide
CAS Index Name	Butanoic acid, 2-(1-methylethoxy)-, hydrazide
Alternative Common	2-Isopropoxybutyrohydrazide
Alternative Common	-Isopropoxybutyric acid hydrazide
Structural Code	C7H16N2O2

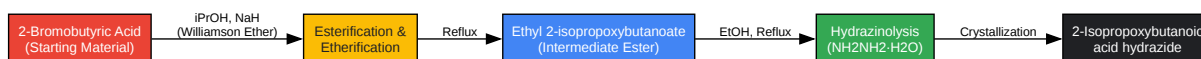
Structural Analysis[1]

- Core Scaffold: Butanoic acid (C4).
- Functional Group A (Alpha-Substituent): Isopropoxy group [-O-CH(CH₃)₂] at C2. This group introduces lipophilicity and steric bulk near the reaction center.
- Functional Group B (Reactive Terminus): Hydrazide [-C(=O)NHNH₂]. This is the primary site for cyclization reactions.

Synthetic Methodology

As this compound is often a "make-to-order" intermediate rather than a catalog item, the following protocol outlines its synthesis from commercially available 2-bromobutyric acid.

Reaction Pathway (DOT Visualization)



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Figure 1: Synthetic pathway from 2-bromobutyric acid to the target hydrazide.

Step-by-Step Protocol

Phase 1: Formation of the Alpha-Alkoxy Ester

Objective: Displace the alpha-bromide with an isopropoxide group while simultaneously forming the ester (or transesterifying).

- Reagents: Sodium hydride (NaH, 60% dispersion), Isopropanol (anhydrous), 2-Bromobutyric acid.
- Procedure:
 - Suspend NaH (2.2 eq) in dry THF or neat Isopropanol under atmosphere.
 - Add 2-Bromobutyric acid dropwise at 0°C.
 - Heat to reflux (approx. 80°C) for 4–6 hours. The alkoxide acts as both a base and a nucleophile, displacing the bromide via mechanism.
 - Workup: Quench with dilute HCl, extract with ethyl acetate, and concentrate.
- Checkpoint: Verify the intermediate Isopropyl 2-isopropoxybutanoate (or Ethyl ester if ethanol was used) via TLC.

Phase 2: Hydrazinolysis

Objective: Convert the ester to the hydrazide.^[1]

- Reagents: Hydrazine hydrate (80% or 99%), Ethanol (absolute).
- Procedure:
 - Dissolve the intermediate ester in absolute ethanol (0.5 M concentration).
 - Add Hydrazine hydrate (3.0 – 5.0 equivalents) dropwise. Note: Excess hydrazine drives the equilibrium forward and prevents dimer formation.
 - Reflux for 6–12 hours. Monitor the disappearance of the ester spot on TLC.

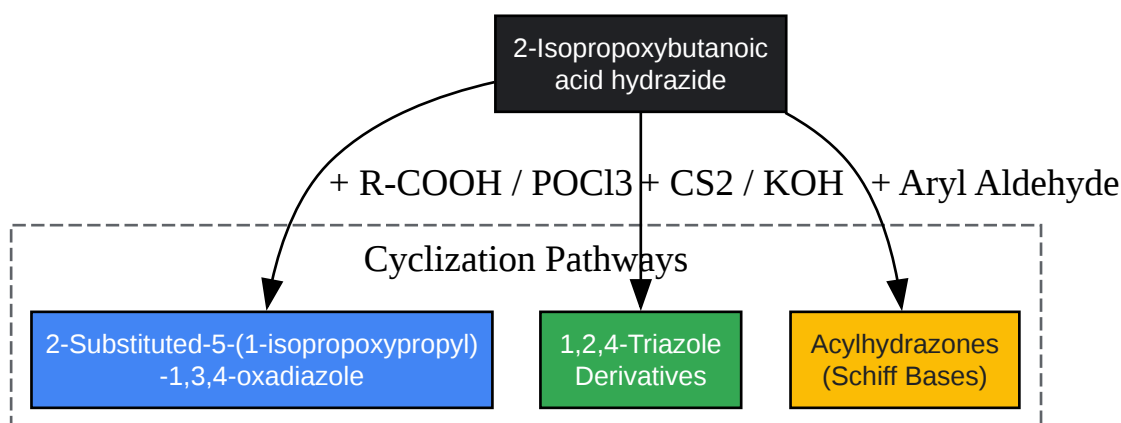
- Purification: Concentrate the solvent. The hydrazide often precipitates upon cooling or addition of cold ether/hexane. Recrystallize from ethanol/ether if necessary.

Applications in Drug Discovery

The 2-isopropoxybutanoic acid hydrazide moiety is primarily a pharmacophore precursor. It is used to generate heterocyclic rings that mimic amide bonds but possess better metabolic stability.

Key Transformation: 1,3,4-Oxadiazole Formation

The most common application is the cyclization with carboxylic acids or aldehydes to form 1,3,4-oxadiazoles, a privileged scaffold in medicinal chemistry (e.g., for kinase inhibition or anti-infectives).



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Figure 2: Divergent synthesis utility of the hydrazide scaffold.

Biological Relevance[2][3][4][5]

- Lipophilicity Modulation: The isopropoxy group at the alpha position increases the lipophilicity of the molecule compared to a simple ethyl or methyl group, potentially improving blood-brain barrier (BBB) penetration.
- Metabolic Stability: The steric bulk of the isopropyl group adjacent to the carbonyl (or the resulting heterocycle) can hinder hydrolytic enzymes, extending the half-life of the drug.

candidate.

Quantitative Properties (Predicted)

In the absence of experimental data for this specific derivative, the following physiochemical properties are calculated based on Group Contribution Methods (GCM).

Property	Predicted Value	Significance
Molecular Formula		-
Molecular Weight	160.21 g/mol	Fragment-based drug design
LogP (Octanol/Water)	-0.8 – 1.1	Moderate lipophilicity
Topological Polar Surface Area (TPSA)	~55 Å ²	Good oral bioavailability (<140 Å ²)
H-Bond Donors	2	Hydrazide and
H-Bond Acceptors	3	Carbonyl , Ether , Hydrazide

References

- IUPAC Nomenclature of Organic Chemistry. International Union of Pure and Applied Chemistry. (Rules for naming hydrazides and alkoxy-substituted acids).
- Hydrazides as Powerful Tools in Medicinal Chemistry. MDPI Molecules. (Review of hydrazide synthesis and applications in oxadiazole formation).
- Synthesis of Alpha-Alkoxy Acids. Organic Syntheses. (General protocols for Williamson ether synthesis on alpha-halo acids).

- PubChem Compound Summary: Butanoic acid hydrazide derivatives. National Center for Biotechnology Information. (Structural analogs and property data).[\[1\]](#)[\[2\]](#)[\[3\]](#)

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Sources

- [1. benchchem.com](https://www.benchchem.com) [\[benchchem.com\]](#)
- [2. Perfluoro-2-\(perfluoromethoxy\)propanoic acid | C4HF7O3 | CID 13213330 - PubChem](#) [\[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. 2-Isopropoxybenzamide | C10H13NO2 | CID 2728161 - PubChem](#) [\[pubchem.ncbi.nlm.nih.gov\]](#)
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